

Personal protective equipment for handling 3-Hydroxy-2-naphthoic acid

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Compound of Interest

Compound Name: 3-Hydroxy-2-naphthoic acid

Cat. No.: B147047

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Essential Safety and Handling Guide for 3-Hydroxy-2-naphthoic Acid

This guide provides immediate, essential safety and logistical information for handling **3-Hydroxy-2-naphthoic acid** in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxy-2-naphthoic acid is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes serious eye damage, and may cause respiratory irritation.^{[1][2]} It is also harmful to aquatic life with long-lasting effects.^{[1][3][4]}

Table 1: Personal Protective Equipment (PPE) for Handling **3-Hydroxy-2-naphthoic Acid**

Protection Type	Required PPE	Specifications and Remarks
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards.[5] Tightly fitting safety goggles are recommended.[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.	Wear impervious clothing to prevent skin exposure.[5][7] Wash contaminated clothing before reuse.[6][7]
Respiratory Protection	NIOSH/MSHA approved respirator.	Required if exposure limits are exceeded, irritation is experienced, or in case of dust formation in poorly ventilated areas.[6][8] A filter respirator for organic gases and particulates is recommended. [3][8]

Quantitative Safety Data

While specific occupational exposure limits such as Permissible Exposure Limit (PEL) or Threshold Limit Value (TLV) have not been established for **3-Hydroxy-2-naphthoic acid**, other quantitative data is available.[5][6][9]

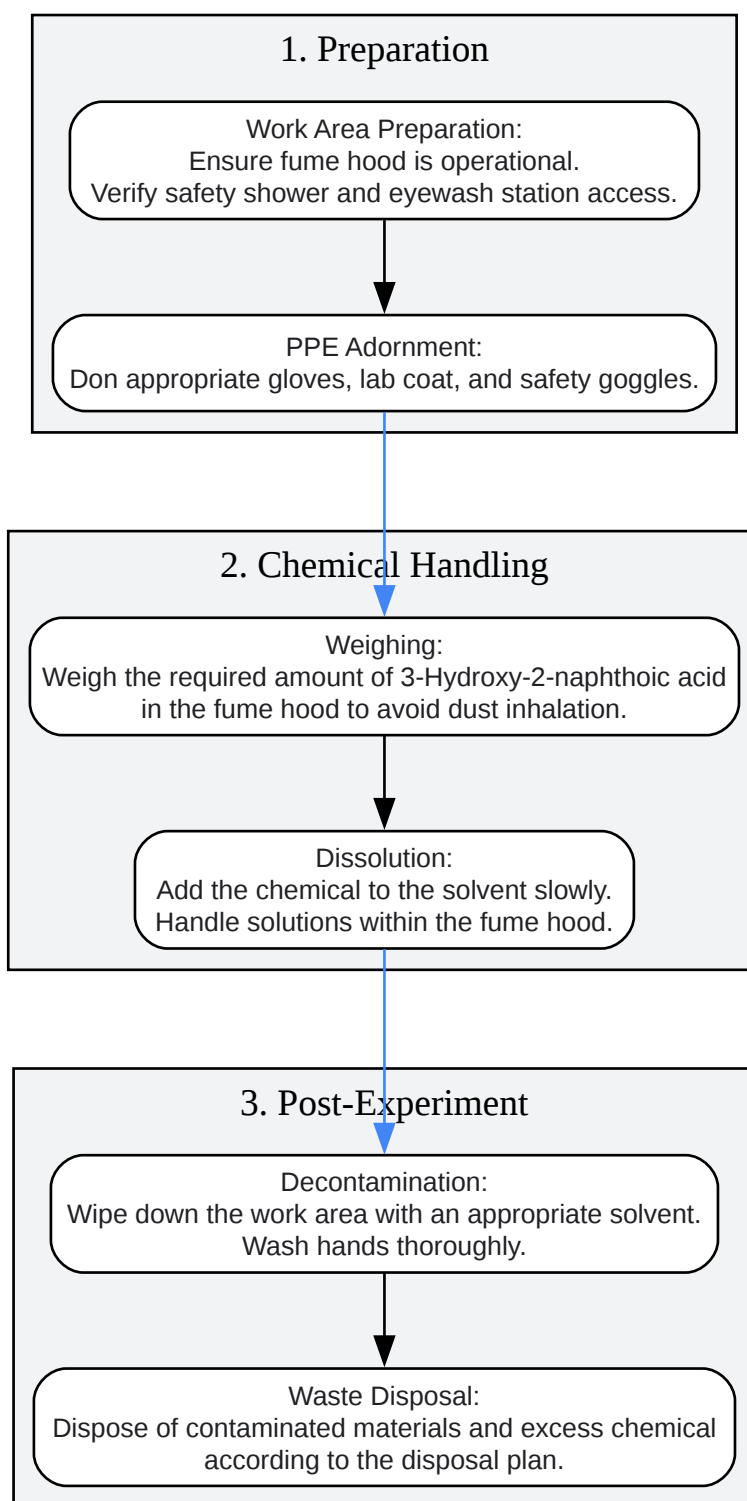
Table 2: Physical and Chemical Properties of **3-Hydroxy-2-naphthoic Acid**

Property	Value
Molecular Formula	C11H8O3
Molecular Weight	188.18 g/mol [2]
Appearance	Yellow to beige-brown fine crystalline powder[8]
Melting Point	218-222 °C[2]
Flash Point	> 150 °C / > 302 °F[4]
Solubility in Water	0.1 % at 25°C (Slightly soluble)[1]
Density	1.43 g/cm ³ at 23°C[1]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **3-Hydroxy-2-naphthoic acid**. The following step-by-step protocol outlines the safe handling procedure from preparation to the completion of the experiment.

Experimental Workflow Diagram



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Caption: Workflow for Safe Handling of **3-Hydroxy-2-naphthoic Acid**.

Step-by-Step Protocol:

- Preparation:
 - Ensure a well-ventilated area, preferably a laboratory fume hood, is used for all handling procedures.[\[3\]](#)[\[5\]](#)
 - Verify that a safety shower and eyewash station are readily accessible.[\[7\]](#)
 - Put on all required PPE as detailed in Table 1, including a lab coat, chemical-resistant gloves, and safety goggles.[\[1\]](#)[\[3\]](#)
- Handling the Solid Chemical:
 - When weighing the solid, perform the task within a fume hood to minimize the inhalation of dust particles.[\[5\]](#)
 - Avoid creating dust.[\[3\]](#) If appropriate, moisten the substance first to prevent dusting.[\[3\]](#)
 - Use non-sparking tools to handle the chemical.[\[3\]](#)
- Preparing Solutions:
 - When dissolving the solid, add it slowly to the solvent to avoid splashing.
 - Keep the container with the solution covered when not in use.
- During the Experiment:
 - Avoid contact with skin and eyes.[\[1\]](#)[\[3\]](#)
 - Do not eat, drink, or smoke in the laboratory area.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- After the Experiment:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Decontaminate all surfaces and equipment that came into contact with the chemical.

Disposal Plan

Proper disposal of **3-Hydroxy-2-naphthoic acid** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

Waste Segregation and Collection:

- **Solid Waste:** Collect any unused or waste **3-Hydroxy-2-naphthoic acid** in a clearly labeled, sealed container.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, paper towels, and weighing paper, should be considered hazardous waste. Place these items in a designated, sealed waste container.
- **Liquid Waste:** Solutions containing **3-Hydroxy-2-naphthoic acid** should be collected in a labeled, sealed, and appropriate waste container. Do not pour down the drain.[3]

Disposal Procedure:

- All waste must be disposed of in accordance with local, regional, and national environmental regulations.[3]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.
- Dispose of the contents and container at an approved waste disposal plant.[4] The ultimate disposal of the chemical must consider its impact on air quality, potential migration in soil or water, and effects on animal and plant life.[8][10]

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Hydroxy-2-naphthoic acid]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b147047#personal-protective-equipment-for-handling-3-hydroxy-2-naphthoic-acid]

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